

Application of Cyanine 5 Tyramide in automated staining platforms.

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Compound of Interest

Compound Name: *Cyanine 5 Tyramide methyl indole*

Cat. No.: *B15586253*

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Application of Cyanine 5 Tyramide in Automated Staining Platforms

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanine 5 (Cy5) Tyramide, utilized in Tyramide Signal Amplification (TSA), is a powerful tool for enhancing the sensitivity of immunohistochemistry (IHC), immunocytochemistry (ICC), and in situ hybridization (ISH) assays.[1][2] This technology is particularly advantageous for automated staining platforms, enabling high-throughput and reproducible detection of low-abundance targets.[3][4] The core principle of TSA involves the enzymatic deposition of multiple fluorophore-labeled tyramide molecules at the site of a target, catalyzed by horseradish peroxidase (HRP).[5][6] This leads to a significant increase in signal intensity, often up to 100-fold, allowing for the visualization of proteins or nucleic acids that are undetectable by conventional methods.[4][5]

The covalent nature of the tyramide deposition allows for the stripping of primary and secondary antibodies without removing the fluorescent signal. This characteristic is

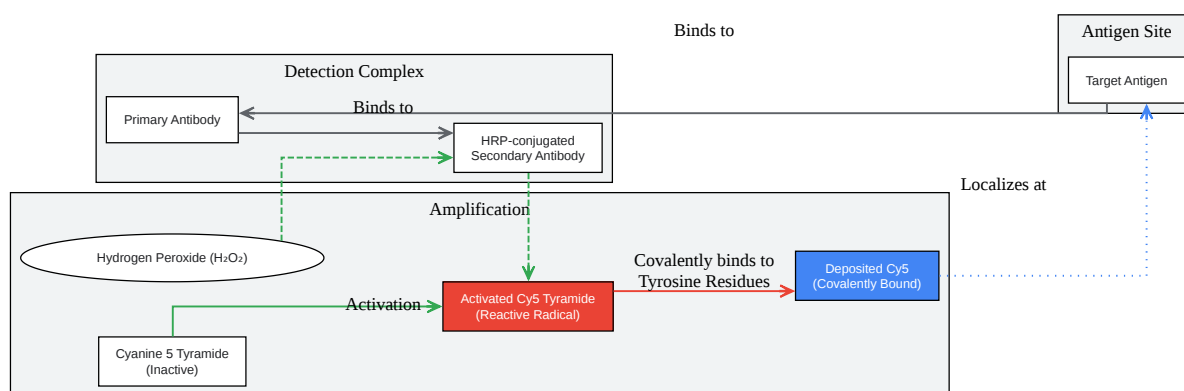
fundamental to multiplex immunofluorescence (mIF), enabling the sequential detection of multiple markers on a single tissue section using primary antibodies from the same host species.[7][8] Automated staining platforms further enhance the utility of Cy5 Tyramide by ensuring precise and consistent execution of the multiple staining and stripping cycles required for high-plex imaging.[3]

Key Features and Advantages

Feature	Advantage in Automated Staining	Citation
High Signal Amplification	Enables the detection of low-abundance biomarkers with greater confidence and reproducibility.	[4][5]
Covalent Deposition	Allows for effective antibody stripping, facilitating multiplexing with antibodies from the same species.	[7]
Photostability	Stained slides can be stored for extended periods and rescanned without significant signal loss.	[8]
Workflow Compatibility	Integrates seamlessly into existing automated IHC and ISH protocols.	[4][5]
Reduced Reagent Consumption	The high sensitivity allows for the use of more dilute primary antibodies, leading to cost savings.	[4][9]

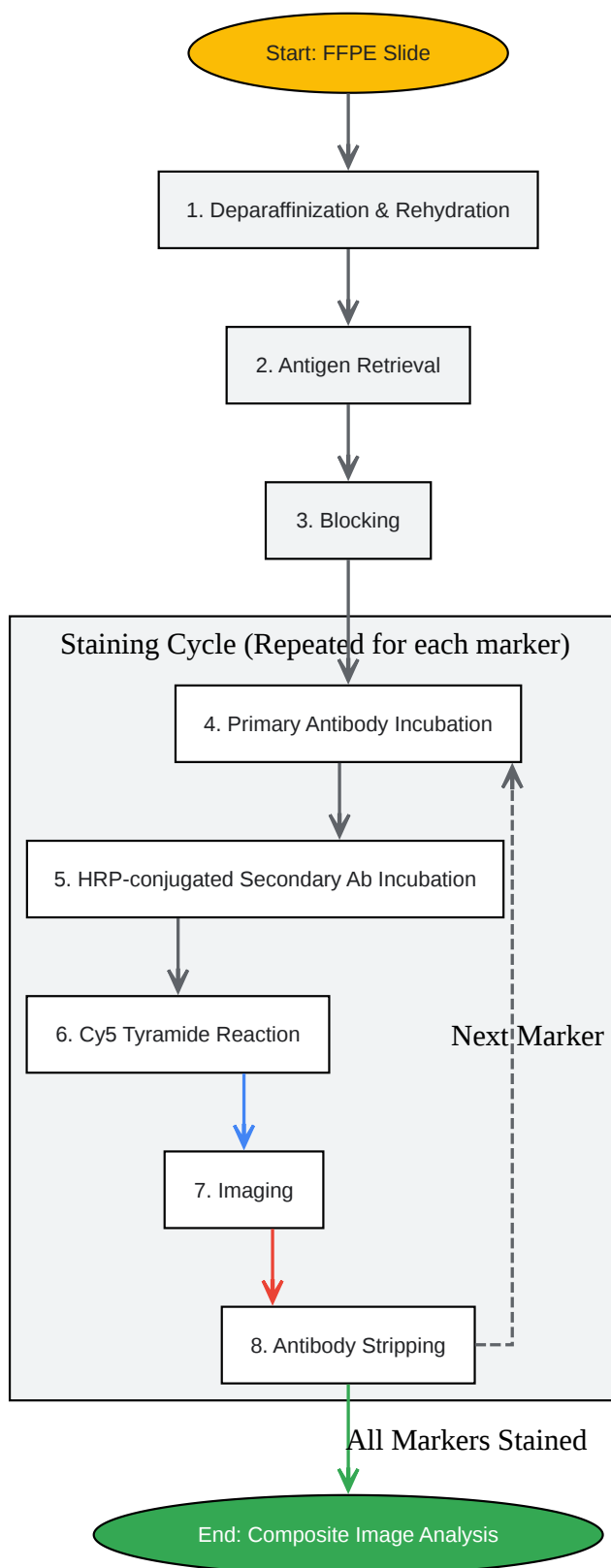
Signaling Pathway and Workflow

The following diagrams illustrate the mechanism of Tyramide Signal Amplification and a typical automated multiplex immunofluorescence workflow.



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Tyramide Signal Amplification (TSA) Mechanism.



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